

A Comprehensive Spectroscopic Guide to 2-Iodo-3,5-dimethoxybenzoic Acid

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Compound of Interest

Compound Name: *Benzoic acid, 2-iodo-3,5-dimethoxy-*

CAS No.: *124481-00-1*

Cat. No.: *B14292323*

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Abstract

2-Iodo-3,5-dimethoxybenzoic acid is a key aromatic intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and materials science sectors. Its utility is predicated on the precise arrangement of its functional groups—an iodo, two methoxy groups, and a carboxylic acid—which offer multiple reaction pathways. Accurate and comprehensive structural elucidation is therefore paramount for its effective use. This technical guide provides an in-depth analysis of the principal spectroscopic techniques used to characterize this molecule: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). We delve into the theoretical underpinnings of each method, present expected data based on established principles and analogous compounds, and provide detailed, field-tested protocols for data acquisition. The guide is designed to serve as a practical resource for scientists engaged in the synthesis, quality control, and application of this versatile chemical building block.

Molecular Structure and Spectroscopic Implications

The structure of 2-iodo-3,5-dimethoxybenzoic acid dictates its unique spectroscopic fingerprint. The benzene ring is substituted with four distinct groups, leading to a predictable yet information-rich set of spectral data.

- **Aromatic System:** The benzene ring provides the core scaffold. The substitution pattern will result in distinct signals for the two aromatic protons in ^1H NMR and for the six aromatic carbons in ^{13}C NMR.
- **Carboxylic Acid (-COOH):** This group is a strong electron-withdrawing group and will significantly influence the electronic environment of the aromatic ring. It will produce a characteristic broad O-H stretch and a sharp C=O stretch in the IR spectrum. Its acidic proton is often observable in ^1H NMR, and the carbonyl carbon gives a signal in the downfield region of the ^{13}C NMR spectrum.
- **Methoxy Groups (-OCH₃):** These are strong electron-donating groups. Their presence will shield the aromatic protons and carbons, shifting their NMR signals upfield. They will exhibit sharp, intense signals in the ^1H NMR spectrum and distinct C-O stretching bands in the IR spectrum.
- **Iodo Group (-I):** As a halogen, iodine is an electron-withdrawing group via induction but can be weakly electron-donating through resonance. Its primary impact is the significant deshielding of the carbon atom to which it is directly attached (the ipso-carbon) in the ^{13}C NMR spectrum, a phenomenon known as the "heavy atom effect."

The interplay of these functional groups provides a robust framework for unambiguous structural confirmation using a combination of spectroscopic methods.

Caption: Chemical structure of 2-iodo-3,5-dimethoxybenzoic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

^1H NMR Spectroscopy

Expertise & Experience: Why These Choices Matter The ^1H NMR spectrum provides information on the number of different types of protons, their electronic environment, and their proximity to other protons. For 2-iodo-3,5-dimethoxybenzoic acid, we expect to see distinct signals for the two aromatic protons, the two methoxy groups, and the carboxylic acid proton. The choice of a deuterated solvent like Chloroform-d (CDCl_3) or Dimethyl sulfoxide- d_6 (DMSO-d_6) is critical; CDCl_3 is a good general-purpose solvent, while DMSO-d_6 is excellent for ensuring the observation of the acidic carboxylic proton, which can sometimes exchange too rapidly in other solvents.

Predicted ^1H NMR Data

The predicted chemical shifts (δ) are based on established substituent effects on the benzene ring.^{[1][2]}

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
-COOH	11.0 - 13.0	Singlet (broad)	N/A	Chemical shift is highly variable and dependent on concentration and solvent. Often appears as a very broad signal.
Ar-H (H-6)	~7.3	Doublet (d)	~2.5 Hz	Coupled to H-4 through a meta-coupling.
Ar-H (H-4)	~6.8	Doublet (d)	~2.5 Hz	Coupled to H-6 through a meta-coupling. Shifted upfield due to shielding from two ortho methoxy groups.
-OCH ₃ (C3-OCH ₃)	~3.9	Singlet (s)	N/A	Integral value of 3H.
-OCH ₃ (C5-OCH ₃)	~3.8	Singlet (s)	N/A	Integral value of 3H. May be slightly different from the other methoxy group due to the proximity of the iodine atom.

Note: Data is predicted for a spectrum run in DMSO-d₆.

Interpretation The ^1H NMR spectrum is expected to be relatively simple and highly informative. The two aromatic protons (H-4 and H-6) appear as doublets due to four-bond meta-coupling (~ 2.5 Hz). The two methoxy groups will each appear as sharp singlets, integrating to three protons each.^[3] The carboxylic acid proton will likely be a broad singlet far downfield, confirming its acidic nature.

Experimental Protocol: ^1H NMR Data Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of high-purity 2-iodo-3,5-dimethoxybenzoic acid.
- **Solvent Selection:** Dissolve the sample in ~ 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a standard 5 mm NMR tube.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, typically operating at a proton frequency of 400 MHz or higher for optimal resolution.
- **Acquisition Parameters:**
 - **Pulse Angle:** 30-45 degrees.
 - **Relaxation Delay:** 2-5 seconds (to ensure full relaxation of all protons, including the slowly relaxing carboxylic acid proton).
 - **Acquisition Time:** 2-4 seconds.
 - **Number of Scans:** 8-16 scans to achieve an adequate signal-to-noise ratio.
- **Data Processing:** Apply Fourier transformation to the acquired Free Induction Decay (FID). Phase and baseline correct the spectrum. Reference the spectrum to the residual solvent peak (e.g., DMSO at 2.50 ppm). Integrate all signals to determine the relative proton ratios.

^{13}C NMR Spectroscopy

Expertise & Experience: Why These Choices Matter A proton-decoupled ^{13}C NMR spectrum reveals the number of unique carbon environments in the molecule. For 2-iodo-3,5-dimethoxybenzoic acid, we expect to see nine distinct signals, as all carbons are in unique chemical environments. The key diagnostic signal is the ipso-carbon attached to the iodine (C-

2), which will be shifted significantly upfield due to the heavy atom effect, a counterintuitive but reliable phenomenon.

Predicted ^{13}C NMR Data

Predicted chemical shifts are based on data from analogous compounds like 3,5-dimethoxybenzoic acid and 2-iodobenzoic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Carbon Assignment	Predicted δ (ppm)	Notes
-COOH	~167	Typical chemical shift for a carboxylic acid carbonyl carbon.
C-3, C-5 (-C-OCH ₃)	~160	Deshielded due to being attached to oxygen.
C-1	~133	Quaternary carbon attached to the carboxylic acid group.
C-6	~109	Aromatic CH.
C-4	~107	Aromatic CH.
C-2 (-C-I)	~92	Significantly shielded due to the heavy atom effect of iodine. This is a key diagnostic peak.
-OCH ₃	~56	Typical chemical shift for methoxy carbons. The two may be slightly inequivalent.

Note: Data is predicted for a spectrum run in DMSO-d₆.

Interpretation The ^{13}C spectrum provides a clear carbon count. The downfield signal around 167 ppm confirms the carboxylic acid. The two signals around 160 ppm are characteristic of aromatic carbons bonded to oxygen. The most diagnostic signal is the upfield quaternary carbon signal around 92 ppm, which is the carbon bearing the iodine atom.[\[7\]](#) The remaining aromatic and methoxy carbons will appear in their expected regions.

Experimental Protocol: ^{13}C NMR Data Acquisition

- Sample and Instrumentation: Use the same sample and spectrometer as for the ^1H NMR experiment.
- Acquisition Parameters:
 - Pulse Sequence: A standard single-pulse experiment with proton decoupling.
 - Pulse Angle: 45 degrees.
 - Relaxation Delay: 2-5 seconds. A longer delay is often necessary for quaternary carbons to be observed reliably.
 - Number of Scans: A significantly larger number of scans (e.g., 256 or more) is required to compensate for the low natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing: Process the data similarly to the ^1H spectrum. Reference the spectrum to the solvent peak (e.g., DMSO- d_6 at 39.52 ppm).

Infrared (IR) Spectroscopy

Expertise & Experience: Why These Choices Matter IR spectroscopy is an exceptionally rapid and reliable method for identifying functional groups.[8] For this molecule, IR is perfect for confirming the presence of the carboxylic acid (both the O-H and C=O bonds) and the aromatic ether groups. The choice of sampling technique, such as preparing a potassium bromide (KBr) pellet, ensures a solid-state spectrum free from solvent interference, providing a clear fingerprint of the compound.

Expected IR Absorption Bands

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3300 - 2500	O-H stretch	Carboxylic Acid	Strong, Very Broad
3100 - 3000	C-H stretch	Aromatic	Medium
3000 - 2850	C-H stretch	-OCH ₃	Medium
1710 - 1680	C=O stretch	Carboxylic Acid	Strong, Sharp
~1600, ~1470	C=C stretch	Aromatic Ring	Medium to Strong
1250 - 1200	C-O stretch	Aryl Ether (asymmetric)	Strong
1050 - 1000	C-O stretch	Aryl Ether (symmetric)	Medium

Source: Based on standard IR correlation tables.[9][10][11]

Interpretation The IR spectrum will be dominated by two key features. First, a very broad absorption band from ~3300 to 2500 cm⁻¹, characteristic of the hydrogen-bonded O-H stretch of the carboxylic acid dimer.[12] Second, a strong, sharp carbonyl (C=O) peak around 1700 cm⁻¹. The presence of strong C-O stretching bands for the aryl ether linkages further confirms the methoxy groups.

Experimental Protocol: IR Data Acquisition (KBr Pellet)

- **Sample Preparation:** Thoroughly grind 1-2 mg of dry, purified 2-iodo-3,5-dimethoxybenzoic acid with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar.
- **Pellet Formation:** Transfer the finely ground powder to a pellet press die. Apply pressure (typically 7-10 tons) to form a transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FTIR spectrometer.
- **Scan Parameters:** Acquire the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm⁻¹. A background spectrum of the empty sample compartment should be acquired and automatically subtracted from the sample spectrum.

Mass Spectrometry (MS)

Expertise & Experience: Why These Choices Matter Mass spectrometry provides the molecular weight and, through fragmentation patterns, further structural information. Electrospray Ionization (ESI) is a "soft" ionization technique ideal for polar molecules like carboxylic acids, as it typically keeps the molecule intact.^{[13][14]} Running the analysis in negative ion mode is preferable for carboxylic acids, as they readily lose a proton to form a stable $[M-H]^-$ ion, providing an unambiguous determination of the molecular weight.

Expected Mass Spectrum Data

- Molecular Formula: $C_9H_9IO_4$
- Molecular Weight: 307.98 g/mol

ESI (Negative Ion Mode):

- $[M-H]^-$: m/z 307.0 (Base Peak). This corresponds to the deprotonated molecule and confirms the molecular weight.

Electron Ionization (EI) (for comparison and fragmentation analysis):

- $[M]^+$: m/z 308. The molecular ion peak.
- $[M-OCH_3]^+$: m/z 277. Loss of a methoxy radical.
- $[M-COOH]^+$: m/z 263. Loss of the carboxyl group.
- $[M-I]^+$: m/z 181. Loss of the iodine atom.

The fragmentation pattern of benzoic acid itself is well-documented, typically showing loss of -OH (m/z 105) and then loss of CO to give the phenyl cation (m/z 77).^{[15][16]} Similar fragmentation pathways can be anticipated for this substituted derivative.

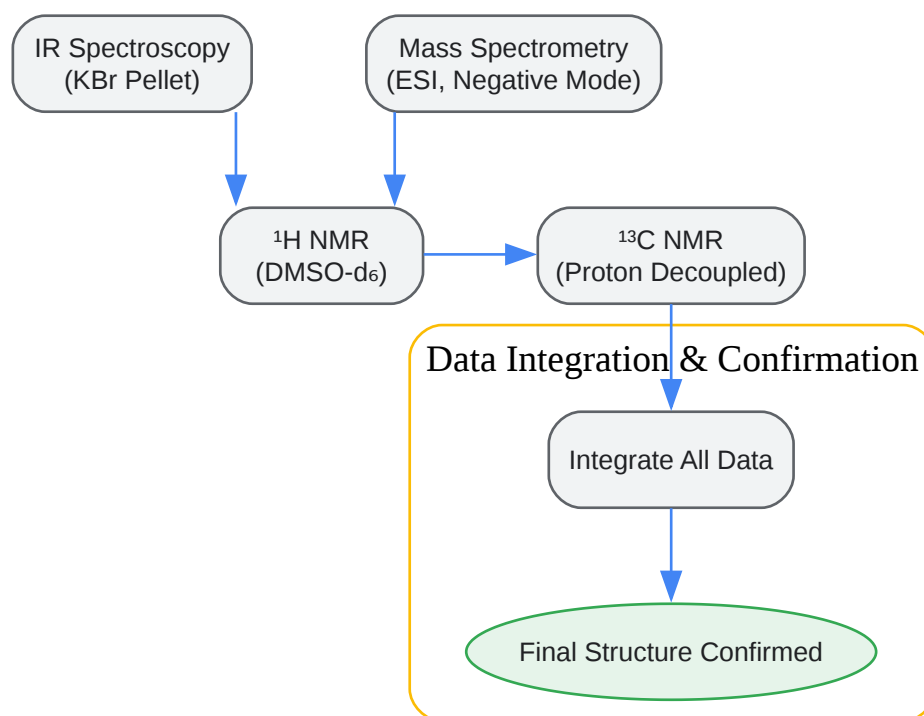
Experimental Protocol: LC-MS (ESI) Data Acquisition

- **Sample Preparation:** Prepare a dilute solution of the compound (~10-100 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile.

- Instrumentation: Use a Liquid Chromatography (LC) system coupled to a mass spectrometer equipped with an Electrospray Ionization (ESI) source. Direct infusion via a syringe pump can also be used.
- ESI Source Parameters (Negative Ion Mode):
 - Ionization Mode: Negative.
 - Capillary Voltage: 3-4 kV.
 - Source Temperature: 100-150 °C.
 - Desolvation Gas (N₂): Set to a flow and temperature appropriate for the solvent flow rate (e.g., 10 L/min at 400 °C).
- Mass Analyzer Parameters:
 - Mass Range: Scan a range that includes the expected molecular ion (e.g., m/z 50-500).
 - Data Acquisition: Acquire data in full scan mode to detect all ions.

Integrated Spectroscopic Analysis Workflow

Effective structural elucidation relies not on a single technique but on the synergistic integration of all available data. The workflow below illustrates a logical process for analyzing an unknown sample suspected to be 2-iodo-3,5-dimethoxybenzoic acid.



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Caption: A logical workflow for the structural elucidation of 2-iodo-3,5-dimethoxybenzoic acid.

Conclusion

The spectroscopic characterization of 2-iodo-3,5-dimethoxybenzoic acid is straightforward and definitive when using a multi-technique approach. ^1H and ^{13}C NMR provide the precise carbon-hydrogen framework, with the upfield shift of the iodine-bound carbon serving as a key diagnostic marker. IR spectroscopy rapidly confirms the presence of the critical carboxylic acid and ether functional groups. Finally, mass spectrometry validates the molecular weight and offers insights into the molecule's stability and fragmentation. Together, these techniques provide a self-validating system for confirming the identity and purity of this important synthetic intermediate, ensuring its reliable application in research and development.

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